

3'-Chloroacetophenone CAS number and molecular weight

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Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B045991

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Technical Guide: 3'-Chloroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3'-Chloroacetophenone**, a versatile chemical intermediate with significant applications in pharmaceutical and agrochemical synthesis.

Core Chemical Identity

CAS Number: 99-02-5[\[1\]](#)

Molecular Formula: C₈H₇ClO[\[1\]](#)

Molecular Weight: 154.59 g/mol [\[1\]](#)

Synonyms: m-Chloroacetophenone, 1-(3-Chlorophenyl)ethanone[\[2\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3'-Chloroacetophenone**.

Property	Value	Reference
Appearance	Clear colorless to yellow liquid	--INVALID-LINK--
Boiling Point	227-229 °C	--INVALID-LINK--
Density	1.191 g/mL at 25 °C	--INVALID-LINK--
Refractive Index	n _{20/D} 1.550	--INVALID-LINK--
Flash Point	221 °F	--INVALID-LINK--
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	--INVALID-LINK--

Applications in Research and Development

3'-Chloroacetophenone is a valuable building block in organic synthesis, primarily utilized as a key intermediate in the manufacturing of:

- Pharmaceuticals: It is notably used in the synthesis of GABA-AT (gamma-aminobutyric acid aminotransferase) inhibitors.[3][4] The chloro-substituted aromatic structure is an essential feature for the biological activity of these inhibitors.[3]
- Agrochemicals: The compound serves as a precursor for certain pesticides and herbicides. [5]
- Fine Chemicals: Its reactive nature makes it suitable for producing a variety of fine and specialty chemicals.[5]

Biological Activity

The primary biological effect of **3'-Chloroacetophenone** is as a potent irritant and lachrymatory agent, causing irritation to the eyes, skin, and respiratory tract.[3][6] Its use in riot control agents has been documented.[3] While its toxicological profile is not exhaustively studied, caution is advised due to its irritant properties.[6]

Experimental Protocols

Synthesis of 3'-Chloroacetophenone

Several methods for the synthesis of **3'-Chloroacetophenone** have been reported. Below are summaries of two common approaches.

1. Friedel-Crafts Acylation of Chlorobenzene:

This is a classical and widely used method for preparing aromatic ketones.

- Reactants: Chlorobenzene and acetyl chloride (or acetic anhydride).
- Catalyst: A Lewis acid, typically anhydrous aluminum chloride (AlCl_3).
- Procedure:
 - Anhydrous aluminum chloride is suspended in an excess of chlorobenzene, which serves as both the solvent and the reactant.
 - Acetyl chloride is added dropwise to the cooled and stirred mixture.
 - The reaction is typically exothermic and requires cooling to control the temperature.
 - After the addition is complete, the mixture is stirred for a period to ensure the reaction goes to completion.
 - The reaction is quenched by carefully pouring the mixture over ice and hydrochloric acid to decompose the aluminum chloride complex.
 - The organic layer is separated, washed (e.g., with water, sodium bicarbonate solution, and brine), dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and the solvent is removed by distillation.
 - The crude product is then purified by vacuum distillation.

2. Nickel-Catalyzed Cross-Coupling of an Organomanganese Reagent with Acetyl Chloride:

This method represents a more modern approach to the synthesis.

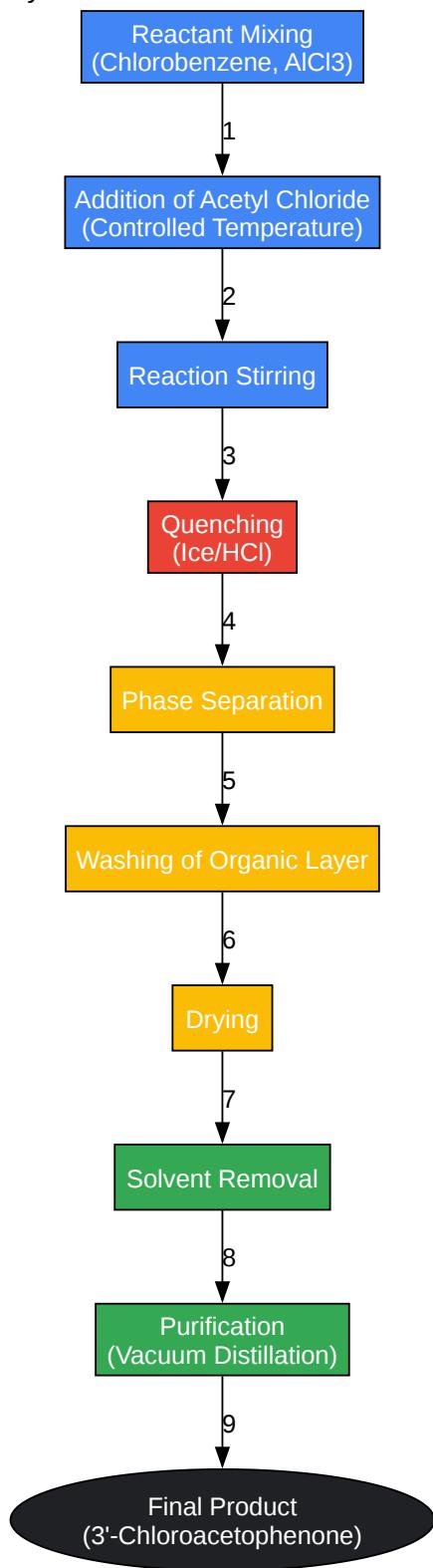
- Reactants: 3-chlorophenylmanganese chloride and acetyl chloride.

- Catalyst: A nickel-based catalyst.
- General Procedure Outline:
 - Preparation of the Grignard reagent (3-chlorophenylmagnesium bromide) from 3-bromochlorobenzene and magnesium.
 - Transmetalation with a manganese salt (e.g., $MnCl_2$) to form the organomanganese reagent.
 - Nickel-catalyzed coupling of the organomanganese reagent with acetyl chloride at low temperature.
 - Aqueous workup and purification of the product, typically by column chromatography or distillation.

Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **3'-Chloroacetophenone** via the Friedel-Crafts acylation route.

Generalized Synthesis Workflow of 3'-Chloroacetophenone

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Caption: A flowchart of the synthesis and purification process for **3'-Chloroacetophenone**.

Signaling Pathways

Based on publicly available scientific literature, there is no direct evidence to suggest that **3'-Chloroacetophenone** itself is a key signaling molecule or directly and specifically modulates a particular signaling pathway in a well-characterized manner. Its primary relevance in the context of cell signaling and drug development is as a chemical intermediate for the synthesis of pharmacologically active compounds, such as GABA-AT inhibitors, which in turn modulate specific signaling pathways.

Further research would be required to elucidate any direct interactions of **3'-Chloroacetophenone** with cellular signaling components.

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